

Isomers of dipropylene glycol and their properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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An In-depth Technical Guide to the Isomers of Dipropylene Glycol and Their Properties

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropylene glycol (DPG), with the CAS number 25265-71-8, is a widely used industrial solvent and chemical intermediate.^[1] It is a colorless, nearly odorless, and hygroscopic liquid with a high boiling point and low toxicity.^[2] Commercial DPG is not a single chemical entity but rather a mixture of three structural isomers produced as a byproduct of propylene glycol synthesis.^[1] ^[3] Understanding the properties of these individual isomers is crucial for researchers, scientists, and drug development professionals to optimize their use in various applications, including pharmaceutical formulations where DPG can act as a solvent, stabilizer, and viscosity-decreasing agent.^[4]^[5]^[6]

This technical guide provides a comprehensive overview of the isomers of dipropylene glycol, their chemical structures, physical properties, and relevant experimental protocols for their analysis.

Chemical Structures of Dipropylene Glycol Isomers

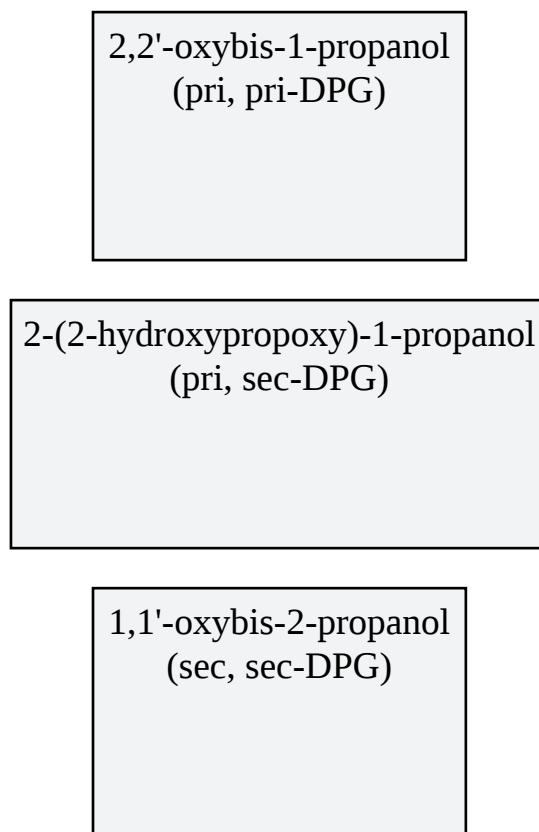
Dipropylene glycol is composed of three main structural isomers:

- 1,1'-oxybis-2-propanol (Secondary-Secondary Ether)

- 2-(2-hydroxypropoxy)-1-propanol (Primary-Secondary Ether)
- 2,2'-oxybis-1-propanol (Primary-Primary Ether)

The structural differences arise from the ether linkage between the two propylene glycol units.

[7]



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Figure 1: Chemical structures of the three main isomers of dipropylene glycol.

Physical and Chemical Properties

The physical and chemical properties of dipropylene glycol are influenced by the isomeric composition of the mixture. While data for the commercial mixture is readily available, properties for the individual isomers are less commonly reported and may vary between sources. The following tables summarize the available quantitative data for the DPG mixture and its individual isomers.

Properties of the Dipropylene Glycol Isomer Mixture

Property	Value
CAS Number	25265-71-8
Molecular Formula	C6H14O3
Molecular Weight	134.17 g/mol
Appearance	Colorless, viscous liquid[8][9]
Odor	Nearly odorless[8][9]
Boiling Point	230.5 - 235 °C[7][10]
Melting Point	< -20 °C[7]
Density	1.023 g/cm ³ at 25 °C[11]
Viscosity	~107 mPa·s at 20 °C
Flash Point	130 °C[7]
Autoignition Temp.	310 °C[7]
Solubility in Water	Miscible[8]
logP (octanol/water)	-0.46 at 20 °C[12]

Properties of Individual Dipropylene Glycol Isomers

Property	1,1'-oxybis-2-propanol (sec, sec-DPG)	2-(2-hydroxypropoxy)-1-propanol (pri, sec-DPG)	2,2'-oxybis-1-propanol (pri, pri-DPG)
CAS Number	110-98-5[12]	106-62-7[13]	108-61-2[14]
Boiling Point (°C)	232.8[12]	224[15]	Not readily available
Melting Point (°C)	< -40[12]	Not readily available	Not readily available
Density (g/cm ³)	1.0252 at 20°C/20°C[12]	1.0229 at 25°C[15]	Not readily available
Viscosity (cP)	1.07 at 20°C[12]	Not readily available	Not readily available

Note: Data for individual isomers, particularly for 2,2'-oxybis-1-propanol, is limited in publicly available literature. The provided values are compiled from various sources and may be experimental or predicted.

Experimental Protocols

Separation and Analysis of Dipropylene Glycol Isomers by Gas Chromatography-Mass Spectrometry (GC-MS)

The separation and quantification of DPG isomers are typically achieved using gas chromatography coupled with mass spectrometry (GC-MS).[16] The following is a representative protocol based on available literature.

Figure 2: General workflow for the GC-MS analysis of DPG isomers.

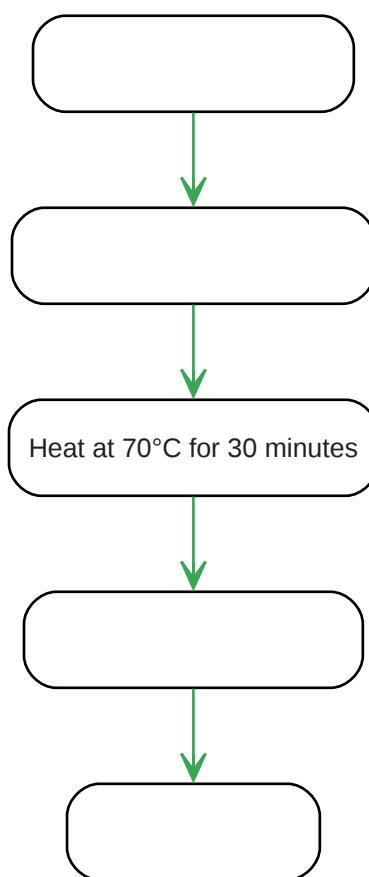
Methodology Details:

- Standard and Sample Preparation:
 - Prepare individual stock solutions of each DPG isomer and the internal standard (e.g., 1,3-butanediol) in a solvent like ethanol or isopropanol.[16]
 - Create a mixed standard working solution by combining aliquots of the stock solutions.

- For unknown samples, dissolve a precisely weighed amount in the chosen solvent and add the internal standard.
- Filter all solutions through a 0.45 µm syringe filter before injection.
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: An Agilent 7890B GC or similar.[17]
 - Mass Spectrometer: An Agilent 7000C triple-quadrupole MS or equivalent.[17]
 - Column: A polar capillary column, such as a DB-WAX or InertCap WAX-HT (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for separating the isomers.[17][18]
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[17]
 - Oven Temperature Program: An initial temperature of around 90°C held for a few minutes, followed by a ramp of 5-10°C/min to a final temperature of approximately 245°C.[18]
 - Injector: Split injection mode with a split ratio of 10:1 to 50:1, at a temperature of 250°C.
 - Mass Spectrometer: Operated in either full scan mode to obtain mass spectra for identification or in selected ion monitoring (SIM) mode for enhanced sensitivity in quantification. The transfer line temperature should be around 250°C.
- Data Analysis:
 - Identify the peaks corresponding to each isomer based on their retention times relative to the standard.
 - Confirm the identity of each peak by comparing its mass spectrum with a reference library.
 - For quantification, construct a calibration curve by plotting the ratio of the peak area of each isomer to the peak area of the internal standard against the concentration of the isomer.
 - Determine the concentration of each isomer in the unknown sample using the calibration curve.

Derivatization for Improved GC-MS Analysis:

For enhanced volatility and improved chromatographic peak shape, derivatization of the hydroxyl groups can be performed. A common method involves silylation using reagents like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA).^[19]



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Figure 3: Silylation derivatization workflow for DPG isomers.

Relevance and Applications in Drug Development

Dipropylene glycol is utilized in the pharmaceutical industry primarily as a solvent and co-solvent in topical, oral, and injectable formulations.^[6] Its ability to dissolve a wide range of active pharmaceutical ingredients (APIs), both hydrophilic and lipophilic, makes it a valuable excipient for enhancing drug solubility and bioavailability.^[4] Furthermore, DPG can act as a stabilizer, protecting sensitive APIs from degradation.^[4]

While most pharmaceutical applications use the commercial mixture of DPG isomers, the different properties of the individual isomers could potentially be leveraged for specific formulation challenges. For instance, the varying polarity and viscosity of the isomers might influence drug solubilization and release characteristics. However, there is limited publicly available research on the specific use of individual DPG isomers in drug delivery systems. Further investigation into the unique properties of each isomer could open new avenues for advanced drug formulation.

Toxicological Profile

Dipropylene glycol and its isomers are generally considered to have a low order of toxicity.^[2] Toxicological reviews have indicated no evidence of carcinogenic, mutagenic, or reproductive/developmental toxicity in humans.^[20] It is not a skin sensitizer and is only slightly irritating to the skin and eyes.^[2] This favorable safety profile supports its use in a variety of consumer products, including cosmetics and pharmaceuticals.

Conclusion

Dipropylene glycol is a versatile chemical composed of three main isomers, each with its own set of physical and chemical properties. While the commercial mixture is widely used, a deeper understanding of the individual isomers is beneficial for specialized applications, particularly in the pharmaceutical industry. The analytical methods outlined in this guide provide a framework for the separation and quantification of these isomers, enabling researchers to better characterize and utilize them in their work. Further research into the specific roles of each isomer in drug formulations could lead to new and improved drug delivery systems.

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- To cite this document: BenchChem. [Isomers of dipropylene glycol and their properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b032387#isomers-of-dipropylene-glycol-and-their-properties\]](https://www.benchchem.com/product/b032387#isomers-of-dipropylene-glycol-and-their-properties)

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